

A Comparative Environmental Impact Assessment of Dimethomorph and Chlorothalonil

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Compound of Interest

Compound Name: *Dimethomorph*

Cat. No.: *B1233494*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the environmental impact of two widely used fungicides, **Dimethomorph** and Chlorothalonil. The information presented is intended to assist researchers and scientists in making informed decisions regarding the selection and use of these compounds, with a focus on their potential ecological effects. All quantitative data is supported by experimental evidence and is summarized for ease of comparison.

Overview of Physicochemical Properties and Fungicidal Action

Dimethomorph is a systemic fungicide belonging to the cinnamic acid amide class. Its mode of action in target fungi is the inhibition of phospholipid biosynthesis and cell wall formation, leading to the disruption of the fungal life cycle.^{[1][2]}

Chlorothalonil is a broad-spectrum, non-systemic (contact) fungicide from the chloronitrile class. It is a multi-site inhibitor that reacts with glutathione (GSH) in fungal cells, inactivating essential enzymes and disrupting cellular metabolism.^{[3][4]}

Quantitative Ecotoxicity Data

The following tables summarize the acute and chronic toxicity of **Dimethomorph** and Chlorothalonil to a range of non-target organisms.

Table 1: Acute Toxicity to Non-Target Organisms

Organism	Test Endpoint	Dimethomorph	Chlorothalonil
Fish			
Rainbow Trout (Oncorhynchus mykiss)	96-hr LC50	1.5 - 6.2 mg/L[5]	0.0105 - 0.0171 mg/L
Bluegill Sunfish (Lepomis macrochirus)	96-hr LC50	>14 mg/L[6]	0.041 mg/L
Carp (Cyprinus carpio)	96-hr LC50	18 mg/L[6]	-
Aquatic Invertebrates			
Daphnia magna	48-hr EC50	-	0.13 - 0.20 mg/L
Mysid Shrimp (Americamysis bahia)	96-hr LC50	33 mg/L[5]	-
Eastern Oyster (Crassostrea virginica)	96-hr EC50 (shell growth)	-	0.0073 mg/L[7]
Birds			
Bobwhite Quail (Colinus virginianus)	Acute Oral LD50	>2000 mg/kg[6]	>2000 mg/kg
Mallard Duck (Anas platyrhynchos)	Acute Oral LD50	>2000 mg/kg[6]	>10,000 mg/kg
Bees			
Honey Bee (Apis mellifera)	Acute Contact LD50	>100 µ g/bee	>100 µ g/bee
Acute Oral LD50	>102 µ g/bee [8]	-	
Earthworms			
Eisenia fetida	14-day LC50	>1000 mg/kg soil	260 mg/kg soil

Table 2: Chronic Toxicity to Aquatic Organisms

Organism	Test Endpoint	Dimethomorph	Chlorothalonil
Fish			
Rainbow Trout (Oncorhynchus mykiss)	28-day NOEC	-	0.0014 mg/L
Aquatic Invertebrates			
Daphnia magna	21-day NOEC (reproduction)	-	0.0018 mg/L[7]

Environmental Fate

The persistence and mobility of a pesticide in the environment are critical factors in assessing its long-term impact.

Table 3: Environmental Persistence and Bioaccumulation

Parameter	Dimethomorph	Chlorothalonil
Soil Half-life (Aerobic)	10 - 117 days[9][10]	<1 - 58 days[11][12][13]
Water Half-life (Hydrolysis)	Stable at pH 4, 7, 9[10]	Stable at pH 5 & 7; 38 days at pH 9[4]
Bioconcentration Factor (BCF) in fish	27 (estimated)[14]	9.4 - 264[1][15]

Experimental Protocols

The data presented in this guide are derived from studies conducted following standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Aquatic Toxicity Testing

- **OECD 203: Fish, Acute Toxicity Test:** This test determines the concentration of a substance lethal to 50% of the test fish population (LC50) over a 96-hour period.[\[11\]](#)[\[16\]](#)[\[17\]](#) Fish are exposed to a range of concentrations of the test substance under controlled conditions. Mortalities are recorded at 24, 48, 72, and 96 hours.
- **OECD 202: Daphnia sp. Acute Immobilisation Test:** This test evaluates the acute toxicity to *Daphnia magna*. The concentration that causes immobilization in 50% of the daphnids (EC50) is determined after a 48-hour exposure.
- **OECD 211: Daphnia magna Reproduction Test:** This is a chronic toxicity test that assesses the impact of a substance on the reproductive output of *Daphnia magna* over a 21-day period. The No Observed Effect Concentration (NOEC) is determined.

Terrestrial Toxicity Testing

- **OECD 236: Avian Acute Oral Toxicity Test:** This test determines the acute oral toxicity (LD50) of a substance to birds. A single oral dose is administered to birds, and mortality is observed over a specified period.
- **OECD 213: Honeybees, Acute Oral Toxicity Test:** Adult worker honeybees are fed a diet containing the test substance to determine the dose that is lethal to 50% of the bees (LD50) over a 48 to 96-hour period.[\[3\]](#)[\[12\]](#)[\[18\]](#)[\[19\]](#)
- **OECD 222: Earthworm, Acute Toxicity Test:** This test evaluates the acute toxicity of a substance to earthworms (e.g., *Eisenia fetida*) in artificial soil.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) The concentration that is lethal to 50% of the earthworms (LC50) is determined after 14 days.

Environmental Fate Testing

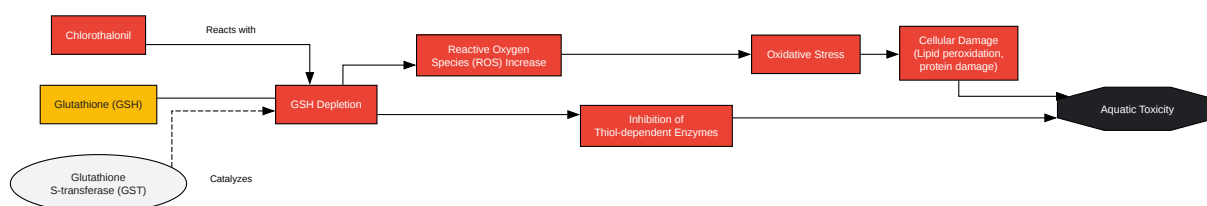
- **OECD 307: Aerobic and Anaerobic Transformation in Soil:** This guideline is used to determine the rate and route of degradation of a chemical in soil under both aerobic and anaerobic conditions.[\[6\]](#)[\[10\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#) Radiolabeled test substance is applied to soil samples, which are then incubated under controlled conditions.
- **OECD 111: Hydrolysis as a Function of pH:** This test assesses the abiotic degradation of a substance in water at different pH levels (typically 4, 7, and 9) to determine its hydrolytic stability.[\[2\]](#)[\[13\]](#)[\[28\]](#)[\[29\]](#)

- OECD 308: Aerobic and Anaerobic Transformation in Aquatic Sediment Systems: This test evaluates the degradation and partitioning of a substance in a water-sediment system under both aerobic and anaerobic conditions.[8][30][31][32]

Mechanisms of Toxicity in Non-Target Organisms

Chlorothalonil: Oxidative Stress Pathway

Chlorothalonil's multi-site inhibitory action is not specific to fungi and can affect other organisms. In aquatic organisms, a key mechanism of toxicity involves the depletion of glutathione (GSH), a critical antioxidant.[33][34][35][36][37] This leads to oxidative stress and cellular damage.

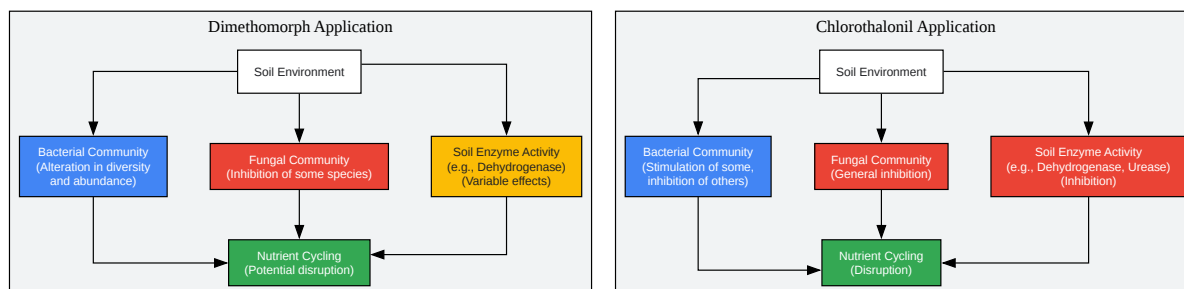


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Chlorothalonil's mechanism of aquatic toxicity.

Dimethomorph: Impact on Soil Microbial Communities

While the specific biochemical pathways of **Dimethomorph** toxicity in many non-target organisms are not as well-defined as for Chlorothalonil, its impact on soil microbial communities has been studied.[1][5][14][38][39] Both fungicides can alter the structure and function of these vital ecosystems.

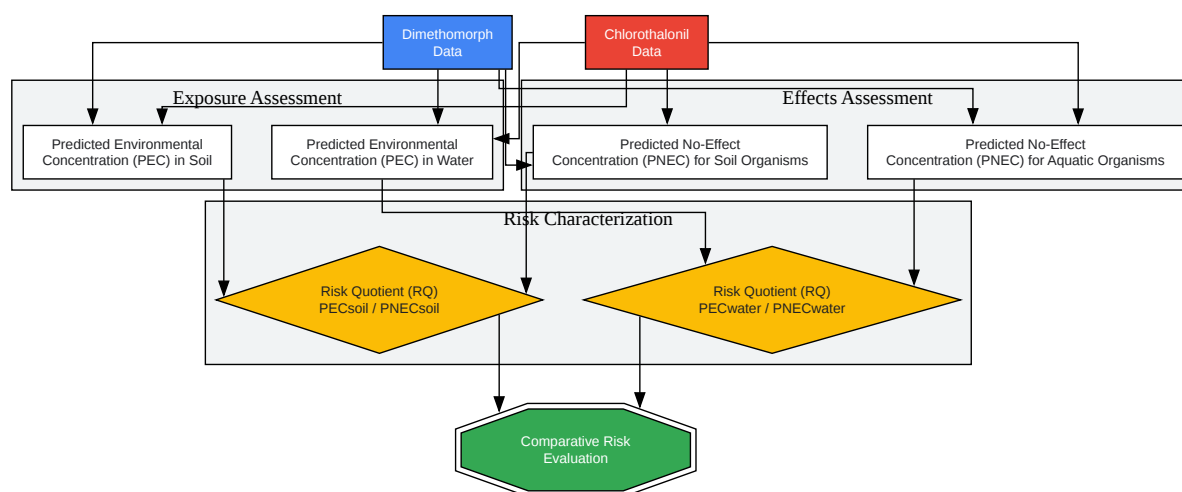


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Comparative impact on soil microbial ecosystems.

Comparative Environmental Risk Assessment Workflow

The following diagram illustrates a generalized workflow for the comparative environmental risk assessment of fungicides like **Dimethomorph** and Chlorothalonil.



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Workflow for comparative environmental risk assessment.

Conclusion

This comparative guide highlights significant differences in the environmental impact profiles of **Dimethomorph** and Chlorothalonil.

- Chlorothalonil exhibits high toxicity to aquatic organisms, particularly fish and invertebrates, at low concentrations. Its primary metabolite is more persistent in the environment than the parent compound. While it shows low acute toxicity to birds and bees, its impact on aquatic ecosystems is a significant concern. The mechanism of toxicity through glutathione depletion and subsequent oxidative stress is a key factor in its broad-spectrum effects on non-target organisms.

- **Dimethomorph** generally demonstrates lower acute toxicity to aquatic organisms compared to Chlorothalonil. It has low toxicity to birds and bees. Its persistence in soil is moderate, with microbial degradation being the primary dissipation pathway.

Overall, from an environmental perspective, **Dimethomorph** presents a lower risk to aquatic ecosystems than Chlorothalonil. However, the potential effects of both fungicides on soil microbial communities warrant consideration, as alterations in these communities can have long-term impacts on soil health and nutrient cycling.^{[1][7][14][38][39][40][41][42][43][44][45]} Researchers and environmental managers should consider these factors when selecting fungicides and developing pest management strategies to minimize adverse environmental consequences.

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